Application Note: A Scientist's Guide to Chromatographic Analysis of Benzenesulfonamide Derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N-Bis(2-chloroethyl)benzenesulfonamide-d5*
Cat. No.:	*B15555626*

Get Quote

Abstract

This comprehensive guide provides a detailed exploration of chromatographic techniques for the analysis of benzenesulfonamide derivatives, a class of compounds significant in pharmaceuticals and other industries. Moving beyond a simple recitation of methods, this note elucidates the fundamental principles and expert rationale behind method selection and development. We will cover the workhorse of reversed-phase HPLC, delve into advanced applications using UPLC-MS/MS for high sensitivity, address the challenge of polar analytes with HILIC, explore derivatization-based GC-MS, and compare HPLC and Supercritical Fluid Chromatography (SFC) for challenging chiral separations. Detailed, field-tested protocols for sample preparation and analysis are provided to equip researchers, scientists, and drug development professionals with the knowledge to develop robust, accurate, and efficient analytical methods.

© 2026 BenchChem. All rights reserved.

The Analytical Challenge: Understanding Benzenesulfonamide Properties

Benzenesulfonamides are characterized by a core benzenesulfonyl group attached to an amine. The diverse substitutions on both the aromatic ring and the sulfonamide nitrogen lead to a wide range of physicochemical properties, which are the primary determinants for selecting an appropriate chromatographic strategy.

- Polarity and Hydrophobicity: The logP (octanol-water partition coefficient) of these derivatives can vary significantly. This hydrophobicity is a key factor; most non-polar to moderately polar sulfonamides are ideally suited for reversed-phase chromatography.[1] However, highly polar derivatives or metabolites may exhibit poor retention on traditional C18 columns, necessitating alternative approaches like HILIC.[2]

- Acidity (pKa): The sulfonamide proton is weakly acidic, with pKa values typically in the range of 5-10.[1] This property is critical for method development. In reversed-phase HPLC, suppressing the ionization of this group by using an acidic mobile phase (e.g., with formic or phosphoric acid) is essential to achieve sharp, symmetrical peaks and stable retention times.[3]

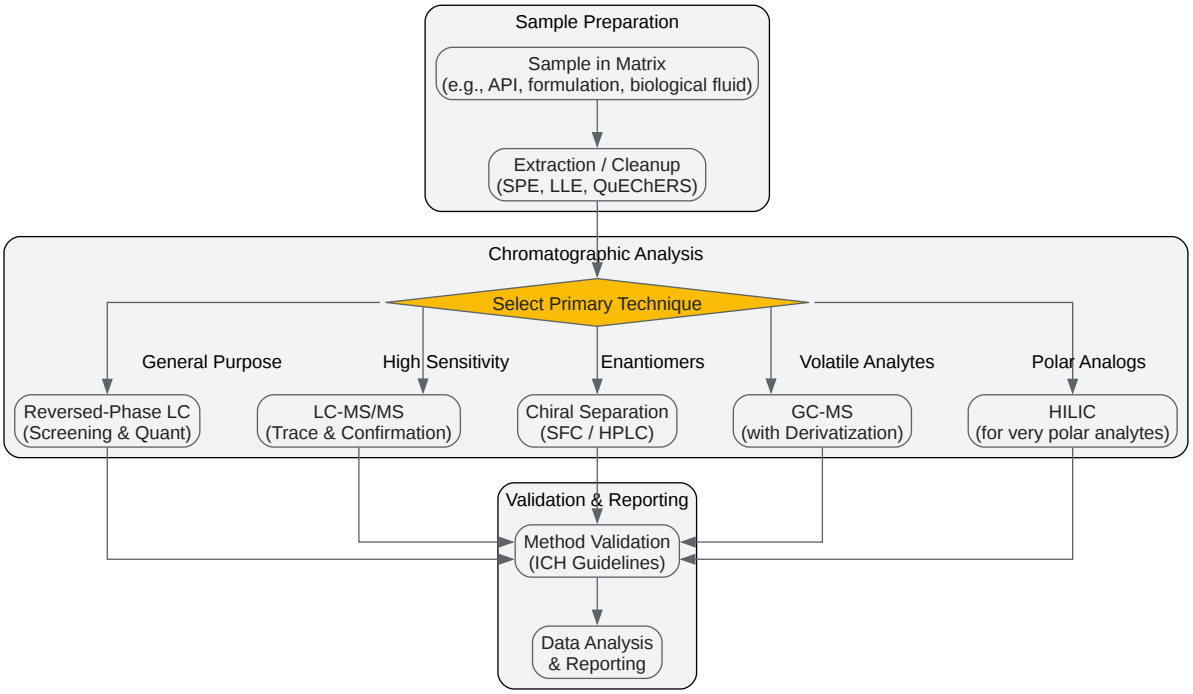
- UV Absorbance: The presence of the benzene ring provides a strong chromophore, making UV detection a straightforward and robust choice for quantification, typically in the 265-280 nm range.[3][4]

- Volatility and Thermal Stability: Benzenesulfonamides are generally non-volatile and can be thermally labile, which makes direct analysis by Gas Chromatography (GC) challenging.[5] This limitation necessitates derivatization to increase volatility and prevent degradation in the hot GC inlet.[6][7]

Strategic Workflow for Method Development

A logical workflow ensures efficient and successful method development. The choice of technique is dictated by the analytical goal (quantification, identification, chiral purity) and the properties of the analyte and matrix.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for benzenesulfonamide analysis.

Core Chromatographic Strategies

© 2026 BenchChem. All rights reserved.

Reversed-Phase HPLC/UPLC: The Workhorse

For routine purity testing and quantification of most benzenesulfonamide derivatives, Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the method of choice due to its robustness and versatility.[4][8] Ultra-Performance Liquid Chromatography (UPLC) offers significant advantages in speed and resolution by using sub-2 µm particle columns.[9]

Why it Works (Causality):

- Stationary Phase: C18 (octadecylsilane) and C8 (octylsilane) columns are most common.[3][4] The non-polar stationary phase retains the benzenesulfonamide derivatives through hydrophobic interactions with the benzene ring and any alkyl substituents. C18 offers greater retention for less polar compounds, while C8 can be advantageous for more polar derivatives to reduce analysis time.

- Mobile Phase: A typical mobile phase consists of a mixture of water and an organic solvent like acetonitrile (ACN) or methanol (MeOH). ACN is often preferred for its lower viscosity and UV transparency. The key to success is the addition of an acid modifier (e.g., 0.1% formic acid or phosphoric acid).[3][10] This suppresses the ionization of the acidic sulfonamide proton, ensuring the analyte is in a single, neutral form. This prevents peak tailing and leads to reproducible retention.

- Detection: Diode Array Detection (DAD) or UV detection is standard, providing good sensitivity and selectivity.[4][11]

© 2026 BenchChem. All rights reserved.

Parameter	Typical Condition	Rationale / Expert Insight
Column	C18 or C8, 2.1-4.6 mm ID, 50-250 mm L, 1.8-5 µm	Start with a C18 for general screening. Use shorter, smaller particle columns (UPLC) for higher throughput.[9]
Mobile Phase A	Water with 0.1% Formic Acid (for MS) or 0.1% Phosphoric Acid (for UV)	Formic acid is volatile and ideal for LC-MS. Phosphoric acid is non-volatile but provides excellent buffering for UV methods.[10]
Mobile Phase B	Acetonitrile or Methanol	Acetonitrile generally provides better peak shape and lower backpressure.
Gradient	5-95% B over 10-20 min	A generic gradient is an excellent starting point for screening new derivatives.
Flow Rate	0.3 - 1.0 mL/min	Adjust based on column diameter (lower for 2.1 mm, higher for 4.6 mm).
Column Temp.	25 - 40 °C	Elevated temperature can improve peak shape and reduce viscosity but may affect analyte stability. 30°C is a robust starting point.[3]
Detection	UV/DAD at ~265-280 nm	Select the λmax from a UV scan of the analyte for maximum sensitivity.[4]

UPLC-MS/MS: For Ultimate Sensitivity and Specificity

When trace-level quantification or confirmation of identity in complex matrices (e.g., biological fluids, environmental samples) is required, coupling UPLC with tandem mass spectrometry (MS/MS) is the authoritative method.[10][12][13]

© 2026 BenchChem. All rights reserved.

Why it Works (Causality):

- Ionization: Electrospray Ionization (ESI) is highly effective for sulfonamides, typically operating in positive ion mode to protonate the molecule ([M+H]+).
- Selectivity: Tandem MS provides two layers of selectivity. The first quadrupole (Q1) selects the precursor ion (the [M+H]+ of the target analyte), and the third quadrupole (Q3) monitors for specific product ions generated after fragmentation in the collision cell (Q2). This Multiple Reaction Monitoring (MRM) technique is exceptionally selective and virtually eliminates matrix interferences.[10]

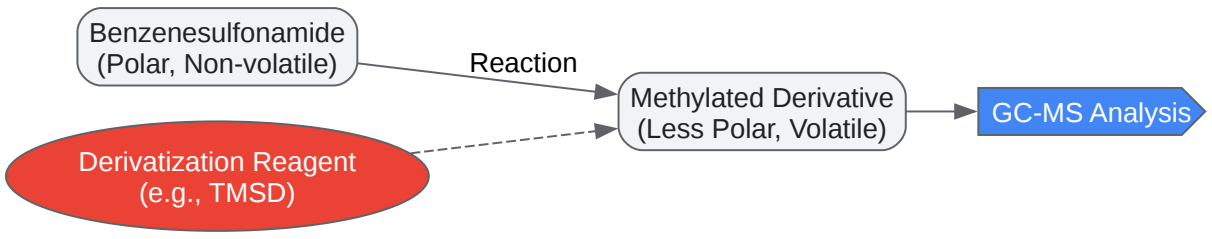
Parameter	Typical Condition	Rationale / Expert Insight
LC System	UPLC (as described in 3.1)	UPLC is preferred for MS to produce sharp, narrow peaks, which enhances signal-to-noise.
Ion Source	Electrospray Ionization (ESI), Positive Mode	ESI is a soft ionization technique well-suited for these moderately polar molecules.
MS Analyzer	Triple Quadrupole (QqQ)	Essential for quantitative MRM experiments.[12]
Detection Mode	Multiple Reaction Monitoring (MRM)	Define at least two MRM transitions (one for quantification, one for confirmation) for each analyte to ensure identity.
Gas Temp.	300-350 °C	Optimize for efficient desolvation without causing thermal degradation.
Capillary Voltage	3,000 - 4,000 V	Optimize for maximum signal intensity of the precursor ion.

© 2026 BenchChem. All rights reserved.

Gas Chromatography (GC-MS): A Niche Approach Requiring Derivatization

Direct GC analysis of benzenesulfonamides is generally not feasible. However, with chemical derivatization, GC-MS can be a powerful tool, particularly for stable isotope analysis or when LC instrumentation is unavailable.[6][7]

Why it's Necessary (Causality): The polar N-H bond and the potential for thermal degradation make benzenesulfonamides non-volatile. Derivatization masks the polar functional group by replacing the acidic proton with a non-polar, thermally stable group (e.g., a methyl or trimethylsilyl group), thereby increasing volatility.[6][14]



Click to download full resolution via product page

Caption: The necessity of derivatization for GC-MS analysis.

A common derivatization agent is (trimethylsilyl)diazomethane (TMSD), which methylates the sulfonamide nitrogen.[6][7] The resulting methylated derivative is sufficiently volatile and stable for GC-MS analysis.[6]

Chiral Separations: SFC vs. HPLC

Many benzenesulfonamide-based drugs are chiral, and regulatory bodies require the separation and analysis of individual enantiomers.[15] This is achieved using chiral stationary phases (CSPs).

Why it Works (Causality): Chiral stationary phases, often based on coated or immobilized polysaccharides like amylose or cellulose, create a chiral environment within the column.[16][17] The enantiomers of the analyte form transient, diastereomeric complexes with the CSP,

© 2026 BenchChem. All rights reserved.

which have different binding energies. This difference in interaction strength causes one enantiomer to be retained longer than the other, enabling their separation.[18]

Supercritical Fluid Chromatography (SFC): The Modern Choice While chiral HPLC is effective, SFC has emerged as a superior technique for chiral separations.[16][19] SFC uses supercritical CO_2 as the main mobile phase, modified with a small amount of an organic solvent (e.g., methanol).

Advantages of SFC over HPLC for Chiral Separations:

- Speed: The low viscosity of supercritical CO_2 allows for much higher flow rates without generating excessive backpressure, leading to significantly faster analyses.[19][20]
- Efficiency: Higher diffusion rates in SFC lead to better column efficiency and sharper peaks.
- "Green" Chemistry: SFC drastically reduces the consumption of organic solvents, making it a more environmentally friendly and cost-effective method.[21]

Parameter	Chiral HPLC	Chiral SFC
Primary Mobile Phase	Hexane/Isopropanol (Normal Phase)	Supercritical CO_2
Modifier	Alcohols (e.g., IPA, Ethanol)	Methanol, Ethanol
Typical Analysis Time	15-40 min	2-10 min
Solvent Consumption	High	Very Low[21]
Product Recovery	Requires solvent evaporation	Simple CO_2 evaporation

Protocols: From Sample to Result

Protocol 1: Solid-Phase Extraction (SPE) of Benzenesulfonamides from Aqueous Matrix

This protocol describes a general method for extracting and concentrating benzenesulfonamides from a water or buffered aqueous sample using a hydrophilic-lipophilic

© 2026 BenchChem. All rights reserved.

balanced (HLB) reversed-phase sorbent. This is a self-validating system; recovery is assessed by spiking a blank matrix.

Materials:

- SPE Cartridges: Hydrophilic-Lipophilic Balanced (HLB), 500 mg, 6 mL[12]
- SPE Vacuum Manifold
- Methanol (HPLC Grade)
- Water (HPLC Grade)
- 0.1% Formic Acid in Water and Methanol
- Nitrogen Evaporator

Step-by-Step Methodology:

- Sample pH Adjustment: Take 100 mL of the aqueous sample. Adjust the pH to between 4 and 7 using dilute acid (e.g., HCl). This ensures the analytes are in a neutral form for optimal retention on the reversed-phase sorbent.[12]
- Cartridge Conditioning: Place the HLB cartridge on the vacuum manifold. Condition the sorbent by passing 6 mL of methanol, followed by 6 mL of HPLC-grade water. Do not allow the cartridge to go dry. This activates the stationary phase.
- Sample Loading: Load the pH-adjusted sample onto the cartridge at a flow rate of approximately 5 mL/min.
- Washing: After loading, wash the cartridge with 6 mL of water to remove salts and other unretained polar interferences.
- Drying: Apply high vacuum for 5-10 minutes to thoroughly dry the sorbent bed. This is a critical step to ensure efficient elution.
- Elution: Place a clean collection tube under the cartridge. Elute the retained benzenesulfonamides with two 4 mL aliquots of methanol.[12] The methanol disrupts the

© 2026 BenchChem. All rights reserved.

hydrophobic interactions, releasing the analytes.

- Concentration: Evaporate the collected eluent to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitution: Reconstitute the dried residue in 1 mL of the initial mobile phase (e.g., 90:10 Water:ACN with 0.1% Formic Acid). Vortex to dissolve and filter through a 0.22 µm syringe filter before analysis.[10]

Protocol 2: General RP-HPLC-UV Method for Purity Analysis

This protocol outlines a starting method for determining the purity of a benzenesulfonamide drug substance.

Materials & Equipment:

- HPLC or UPLC system with UV/DAD detector
- Column: C18, 4.6 x 150 mm, 5 µm (for HPLC) or C18, 2.1 x 50 mm, 1.8 µm (for UPLC)
- Mobile Phase A: 0.1% Phosphoric Acid in Water
- Mobile Phase B: Acetonitrile
- Sample Diluent: 50:50 Acetonitrile:Water

Step-by-Step Methodology:

- Standard Preparation: Accurately weigh and dissolve the benzenesulfonamide reference standard in the diluent to a final concentration of approximately 0.5 mg/mL.
- Sample Preparation: Prepare the sample to be tested at the same concentration (0.5 mg/mL) in the same diluent.[4]
- Chromatographic Setup:

© 2026 BenchChem. All rights reserved.

- Install the C18 column and equilibrate with the initial mobile phase conditions (e.g., 95% A, 5% B) for at least 15-20 minutes or until a stable baseline is achieved.
- Set the flow rate to 1.0 mL/min (for 4.6 mm ID) or 0.4 mL/min (for 2.1 mm ID).
- Set the column oven temperature to 30 °C.
- Set the UV detector to acquire data at the λmax of the analyte (e.g., 270 nm).

- Gradient Program:

Time (min)	%A (0.1% H_3PO_4 in H_2O)	%B (ACN)
0.0	**95**	**5**
20.0	5	95
25.0	5	95
25.1	95	5

| 30.0 | 95 | 5 |

- Injection Sequence:
  - Inject a blank (diluent) to ensure the system is clean.
  - Inject the reference standard five times to establish system suitability (RSD of peak area and retention time <2.0%).
  - Inject the sample solution.
- Data Analysis:
  - Integrate all peaks in the sample chromatogram.
  - Calculate the purity of the main peak using the area percent method: (Area of Main Peak / Total Area of All Peaks) * 100.

© 2026 BenchChem. All rights reserved.

References

- Wassenaar, L. I., et al. (2024). "Nitrogen stable isotope analysis of sulfonamides by derivatization-gas chromatography-isotope ratio mass spectrometry." Analytical and Bioanalytical Chemistry, 416(19), 4237–4247. [Link]
- Arancibia, V., et al. (2007). "Validation of an analytical method to determine sulfamides in kidney by HPLC-DAD and PARAFAC2 with first-order derivative chromatograms." Analytica Chimica Acta, 587(2), 222-234. [Link]
- Wassenaar, L. I., et al. (2024). "Nitrogen stable isotope analysis of sulfonamides by derivatization-gas chromatography-isotope ratio mass spectrometry." PubMed, 7 June 2024. [Link]
- Kumar, K., et al. (2023). "Development and Validation of RP-HPLC Method for Quantitative Determination of 4-Amino Benzene Sulphonamide in Sulphonamide Hydrochloride." Trends in Sciences, 20(6), 5209. [Link]
- Stoloff, L. (1979). "Review of analytical methods for sulfonamides." Journal of the Association of Official Analytical Chemists, 62(5), 965-971. [Link]
- YMER (2024). "ANALYTICAL APPROACHES FOR SULPHONAMIDES DETECTION AND QUANTIFICATION: A COMPREHENSIVE REVIEW." YMER, 23(4). [Link]
- Al-Ghananaeem, A. A., et al. (2022). "The New Use of High-Performance Liquid Chromatography Technology to Follow the Stages of Synthesis of Sulfonamides and the Calculation of their Yield Directly." Letters in Applied NanoBioScience, 12(1), 12. [Link]
- Papadopoulou, A., et al. (2016). "HPLC METHOD DEVELOPMENT AND VALIDATION FOR THE DETERMINATION OF SULFONAMIDES RESIDUES IN MILK SAMPLES." Academia.edu. [Link]
- Wu, M., Wu, C., & Zhao, L. (n.d.). "Analysis of Sulfonamide Drugs in Water Using Agilent Bond Elut HLB Cartridges and LC/MS/MS." Agilent Technologies. [Link]
- ResearchGate (2021). "Recent advances in sample preparation techniques and methods of sulfonamides detection - A review | Request PDF." ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- Srikanth, G., et al. (2025). "METHOD DEVELOPMENT AND MODEST VALIDATION OF SULFADIAZINE BY REVERSE PHASE HPLC." International Journal of Pharmaceutical Sciences and Research, 16(2), 475-480. [Link]
- MDPI (2022). "Automated Trimethyl Sulfonium Hydroxide Derivatization Method for High-Throughput Fatty Acid Profiling by Gas Chromatography–Mass Spectrometry." MDPI.com. [Link]
- Elsayad, K. A., et al. (2025). "Development of novel amino-benzenesulfonamide derivatives and their analogues as carbonic anhydrase inhibitors: Design, synthesis, anticancer activity assessment, and pharmacokinetic studies using UPLC-MS/MS." Bioorganic Chemistry, 159, 108335. [Link]
- Li, Y., et al. (2019). "Determination of 24 sulfonamide antibiotics in instant pastries by modified QuEChERS coupled with ultra performance liquid chromatography-tandem mass spectrometry." Food Science and Technology, 39(Suppl 2), 528-535. [Link]
- Pistos, C., et al. (2021). "Food Sample Preparation for the Determination of Sulfonamides by High-Performance Liquid Chromatography: State-of-the-Art." Molecules, 26(11), 3157. [Link]
- ACS Publications (1975). "Analysis of Sulfonic Acids and Salts by Gas Chromatography of Volatile Derivatives." Analytical Chemistry. [Link]
- ResearchGate (1998). "Analysis of chlorinated, sulfochlorinated and sulfonamide derivatives of n-tetradecane by gas chromatography/mass spectrometry | Request PDF." ResearchGate. [Link]
- ResearchGate (2023). "(PDF) Development and Validation of RP-HPLC Method for Quantitative Determination of 4-Amino Benzene Sulphonamide in Sulphonamide Hydrochloride." ResearchGate. [Link]
- Bodet, D., et al. (2017). "Chiral separation of new sulfonamide derivatives and evaluation of their enantioselective affinity for human carbonic anhydrase II by microscale thermophoresis and surface plasmon resonance." Journal of Pharmaceutical and Biomedical Analysis, 137, 113-122. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate (1995). "(PDF) Method Development for the Separation of Sulfonamides by Supercritical Fluid Chromatography." ResearchGate. [Link]
- De Klerck, K., et al. (2014). "Generic chiral separation strategy in supercritical fluid chromatography." Journal of Chromatography A, 1363, 270-282. [Link]
- Daicel Chiral Technologies (n.d.). "Supercritical Fluid Chromatography (SFC)." chiraltech.com. [Link]
- Waters Corporation (2010). "Analysis of Benzenesulfonic Acid and P-Toluenesufonic Acid Esters in Genotox Monitoring using UPLC/UV-MS." waters.com. [Link]
- PubChem (n.d.). "Benzenesulfonamide." PubChem. [Link]
- De Klerck, K., et al. (2012). "Advances in Supercritical Fluid Chromatography for the Analysis of Chiral and Achiral Pharmaceuticals." LCGC International, 25(6), 320-331. [Link]
- Phenomenex (n.d.). "Chiral Super Critical Fluid Chromatography." phenomenex.com. [Link]
- Advanced Materials Technology (n.d.). "Developing Hydrophilic Interaction Liquid Chromatography (HILIC) Separation Methods with HALO® HILIC and HALO® Penta-HILIC Columns." hplccolumns.com. [Link]
- Mengelers, M. J., et al. (1993). "Structure-activity relationships between antibacterial activities and physicochemical properties of sulfonamides." Antimicrobial Agents and Chemotherapy, 37(12), 2696-2702. [Link]
- ResearchGate (2009). "Low level determination of p-toluenesulfonate and benzenesulfonate esters in drug substance by high performance liquid chromatography/mass spectrometry." ResearchGate. [Link]
- Tesařová, E., & Pacáková, V. (2007). "HPLC separation of enantiomers using chiral stationary phases." Česká a slovenská farmacie, 56(4), 155-162. [Link]
- Phenomenex (n.d.). "Chiral HPLC Separations." phenomenex.com. [Link]

© 2026 BenchChem. All rights reserved.

- LCGC International (2009). "Alternate Selectivity for Polar Compounds in Hydrophilic Interaction Liquid Chromatography (HILIC) Using a New Amino Type HILIC Column." chromatographyonline.com. [Link]
- SIELC Technologies (n.d.). "Benzenesulfonamide." sielc.com. [Link]
- Jandera, P. (2011). "Hydrophilic interaction liquid chromatography (HILIC)—a powerful separation technique." Journal of Separation Science, 34(16-17), 2273-2290. [Link]
- Biotage (2019). "HILIC Flash Purification – Separation of Polar Pharmaceuticals on Silica." Biotage. [Link]
- Kannappan, V. (2022). "Chiral HPLC separation: strategy and approaches." Chiralpedia. [Link]
- Wang, P. (2012). "Chiral Drug Separation." Encyclopedia of Drug Metabolism and Interactions. [Link]
- MDPI (2022). "Quantitative Determination of Four Potential Genotoxic Impurities in the Active Pharmaceutical Ingredients in TSD-1 Using UPLC-MS/MS." MDPI.com. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Structure-activity relationships between antibacterial activities and physicochemical properties of sulfonamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. halocolumns.com [halocolumns.com]
- 3. nanobioletters.com [nanobioletters.com]
- 4. tis.wu.ac.th [tis.wu.ac.th]
- 5. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 6. Nitrogen stable isotope analysis of sulfonamides by derivatization-gas chromatography-isotope ratio mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Nitrogen stable isotope analysis of sulfonamides by derivatization-gas chromatography-isotope ratio mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. ymerdigital.com [ymerdigital.com]
- 9. waters.com [waters.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Validation of an analytical method to determine sulfamides in kidney by HPLC-DAD and PARAFAC2 with first-order derivative chromatograms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. agilent.com [agilent.com]
- 13. Development of novel amino-benzenesulfonamide derivatives and their analogues as carbonic anhydrase inhibitors: Design, synthesis, anticancer activity assessment, and pharmacokinetic studies using UPLC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
- 15. medicine.hsc.wvu.edu [medicine.hsc.wvu.edu]
- 16. Chiral separation of new sulfonamide derivatives and evaluation of their enantioselective affinity for human carbonic anhydrase II by microscale thermophoresis and surface plasmon resonance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. csfarmacie.cz [csfarmacie.cz]
- 18. Chiral HPLC separation: strategy and approaches – Chiralpedia [chiralpedia.com]
- 19. fagg-afmps.be [fagg-afmps.be]
- 20. chromatographyonline.com [chromatographyonline.com]
- 21. chiraltech.com [chiraltech.com]

- To cite this document: BenchChem. [Application Note: A Scientist's Guide to Chromatographic Analysis of Benzenesulfonamide Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555626/docs#application-note-a-scientist-s-guide-to-chromatographic-analysis-of-benzenesulfonamide-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.